

Application Notes and Protocols for tert-Butyl 1-allylhydrazinecarboxylate in Organic Synthesis

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Compound of Interest

| | |
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| Compound Name: | tert-Butyl 1-allylhydrazinecarboxylate |
| Cat. No.: | B153078 |

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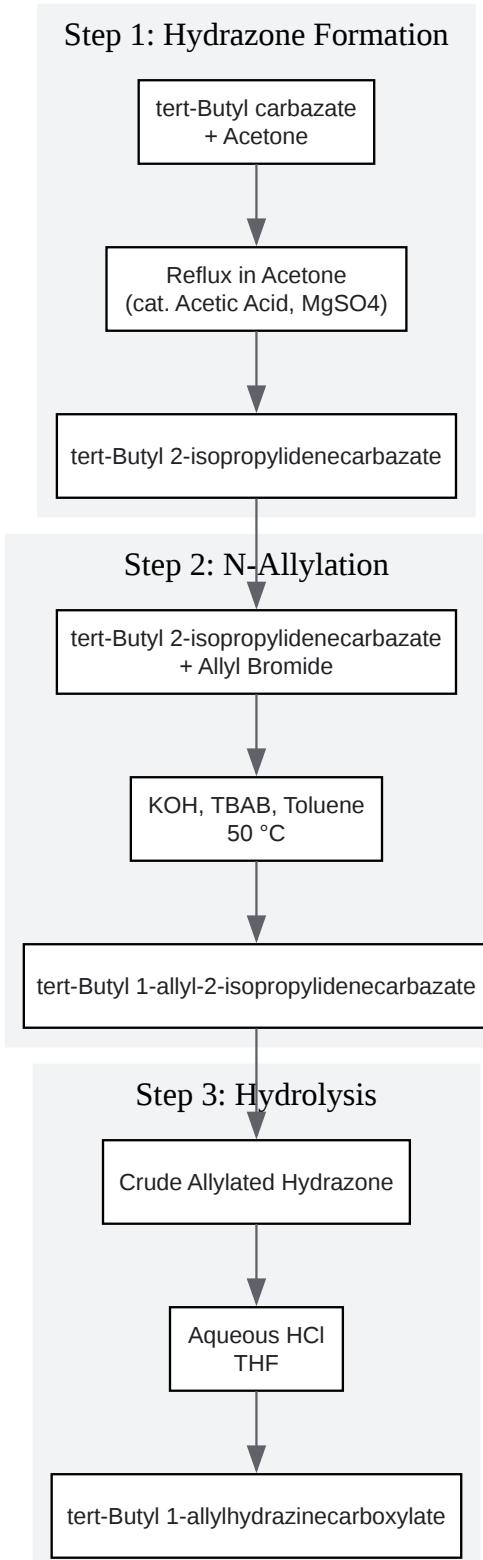
For Researchers, Scientists, and Drug Development Professionals

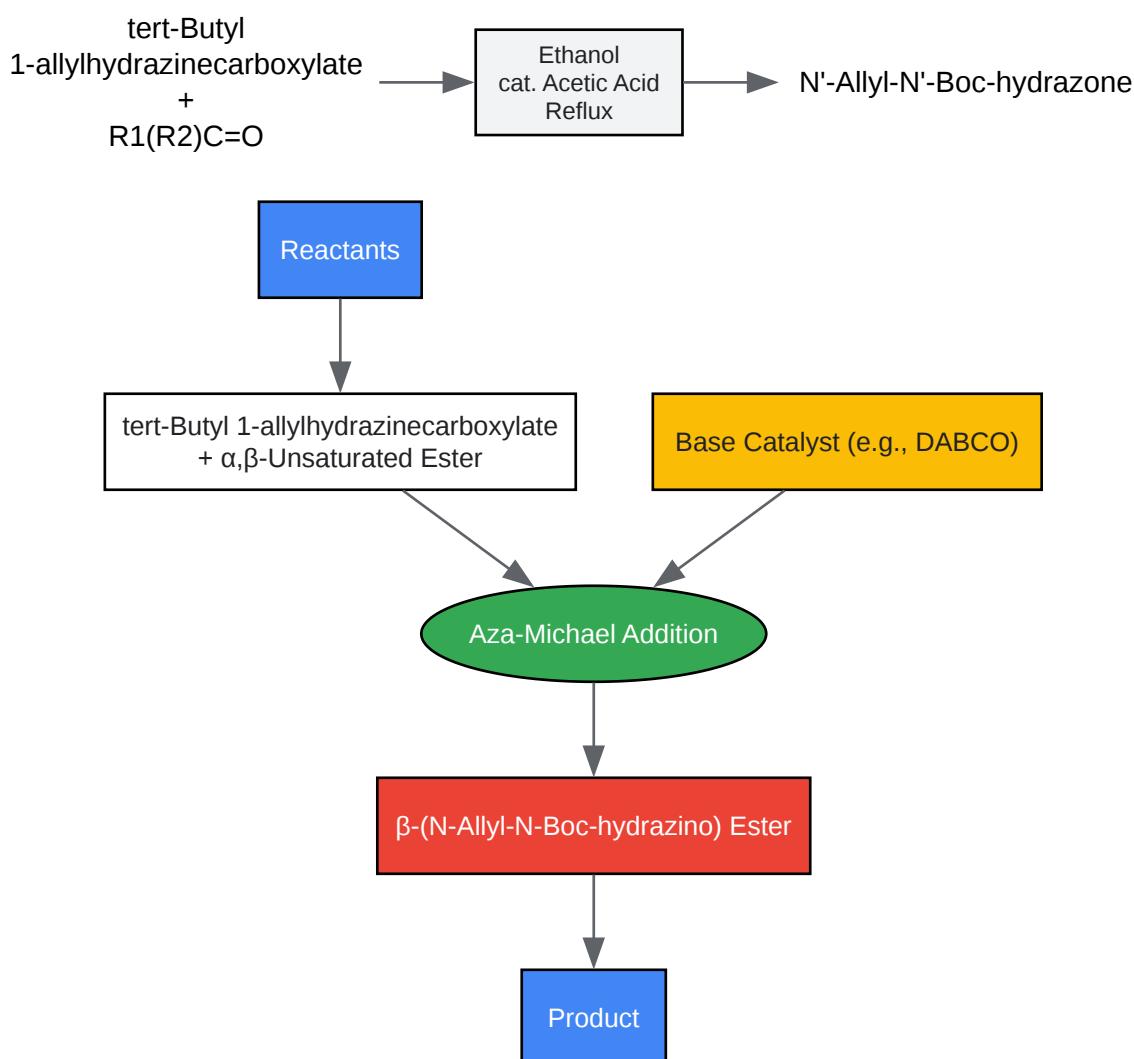
This document provides detailed application notes and experimental protocols for the use of **tert-Butyl 1-allylhydrazinecarboxylate** as a versatile reagent in organic synthesis. The protocols outlined below cover the synthesis of the title compound and its application in the formation of hydrazones and in aza-Michael additions, which are key transformations in the synthesis of nitrogen-containing compounds for pharmaceutical and materials science research.

Application Note 1: Synthesis of tert-Butyl 1-allylhydrazinecarboxylate via Phase-Transfer Catalyzed N-Allylation

Tert-Butyl 1-allylhydrazinecarboxylate is synthesized through the N-allylation of tert-butyl carbazole. To facilitate this, the nucleophilicity of the carbazole is enhanced by initial condensation with acetone to form a hydrazone, which is then alkylated under phase-transfer conditions. The final step involves acidic hydrolysis to remove the isopropylidene protecting group, yielding the desired product.

Experimental Workflow





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